

In-Depth Technical Guide: Physical Properties of 5-Ethyl-3,3,4-trimethylheptane

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Compound of Interest

Compound Name: 5-Ethyl-3,3,4-trimethylheptane

Cat. No.: B14560231

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of the branched alkane, **5-Ethyl-3,3,4-trimethylheptane**. The information presented herein is compiled from computational and estimated data available in public chemical databases. Currently, detailed experimental protocols for the determination of these properties for this specific molecule are not readily available in the surveyed literature.

Core Physical Properties

5-Ethyl-3,3,4-trimethylheptane is a saturated hydrocarbon with the molecular formula $C_{12}H_{26}$. As a non-polar organic compound, its physical characteristics are primarily governed by van der Waals forces. The following table summarizes the key physical property data that has been computationally predicted or estimated for this compound.

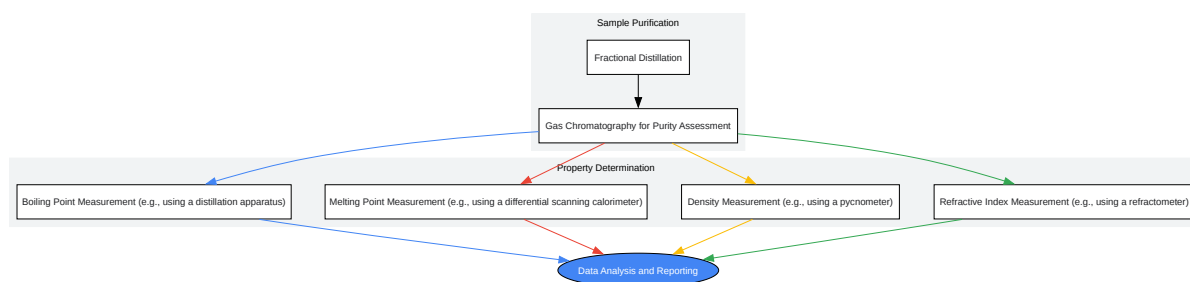
Physical Property	Value	Data Type	Source
Molecular Weight	170.33 g/mol	Computed	[1][2]
Boiling Point	199 °C	Not Specified	[2]
Melting Point	-50.8 °C	Estimated	[2]
Density	0.7850 g/cm ³	Not Specified	[2]
Refractive Index	1.4371	Not Specified	[2]
Octanol/Water Partition Coefficient (LogP)	5.7	Computed	[1]

Experimental Protocols

A comprehensive search of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the determination of the physical properties of **5-Ethyl-3,3,4-trimethylheptane**. However, the following section outlines generalized, standard methodologies that are broadly applicable for determining such properties for liquid alkanes.

Generalized Experimental Workflow for Physical Property Determination

The following diagram illustrates a typical workflow for the experimental determination of the key physical properties of a liquid organic compound like **5-Ethyl-3,3,4-trimethylheptane**.



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Caption: Generalized workflow for physical property determination.

Methodology Descriptions:

- **Fractional Distillation:** This technique would be the primary method for purifying a liquid sample of **5-Ethyl-3,3,4-trimethylheptane**. By carefully controlling the temperature, fractions with a narrow boiling range can be collected, significantly increasing the purity of the compound.
- **Gas Chromatography (GC):** Following purification, GC analysis is essential to confirm the purity of the sample. A single, sharp peak would indicate a high degree of purity, which is crucial for accurate physical property measurements.
- **Boiling Point Determination:** The boiling point can be precisely measured during fractional distillation by recording the temperature at which the liquid and vapor phases are in equilibrium at a given pressure.
- **Melting Point Determination:** For the melting point, which is very low for this compound, a cryostat in conjunction with a differential scanning calorimeter (DSC) would be the preferred method. The DSC would detect the enthalpy change associated with the solid-to-liquid phase transition.
- **Density Measurement:** A pycnometer, a flask with a specific volume, would be used to determine the density. By measuring the mass of the known volume of the substance, the density can be calculated. Temperature control is critical for this measurement.
- **Refractive Index Measurement:** A calibrated refractometer would be used to measure the refractive index of the purified liquid. This property is dependent on temperature and the wavelength of light used.

Signaling Pathways and Biological Activity

As a simple, non-polar hydrocarbon, **5-Ethyl-3,3,4-trimethylheptane** is not expected to have specific signaling pathways or significant biological activity in the context of drug development. Its primary relevance in a pharmaceutical setting would likely be as a non-polar solvent or as a reference compound in analytical chemistry. No information regarding its interaction with biological systems was found in the surveyed literature.

Due to the lack of information on signaling pathways or complex experimental workflows involving **5-Ethyl-3,3,4-trimethylheptane**, no corresponding diagrams have been generated.

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References

- 1. 5-Ethyl-3,3,4-trimethylheptane | C₁₂H₂₆ | CID 53424857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,3,4-trimethyl-5-ethylheptane [chemicalbook.com]
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